

A Technical Guide to the Synthetic Cannabinoid: exo-THCP

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Compound of Interest

Compound Name: *exo-THCP*

Cat. No.: *B15616363*

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Disclaimer: This document addresses the chemical nature and plausible synthetic origins of exo-Tetrahydrocannabiphorol (**exo-THCP**). Based on publicly available scientific literature and chemical databases, **exo-THCP** is not a naturally occurring phytocannabinoid that has been "discovered and isolated" from a plant source. Instead, it is available as an analytical reference standard, indicating it is a synthetic or semi-synthetic compound. The "discovery" in this context refers to its synthesis and characterization in a laboratory setting.

Introduction to exo-THCP

exo-Tetrahydrocannabiphorol (**exo-THCP**) is a cannabinoid analogue structurally related to Tetrahydrocannabiphorol (THCP). Its full chemical name is rel-3-heptyl-6aR,7,8,9,10,10aR-hexahydro-6,6-dimethyl-9-methylene-6H-dibenzo[b,d]pyran-1-ol. The distinguishing feature of this molecule, indicated by the "exo-" prefix, is the presence of an exocyclic methylene group at the C9 position. This structural characteristic differentiates it from the more commonly known Δ^9 -THCP, where the double bond is endocyclic (within the ring system).

As an analytical reference standard, **exo-THCP** is used by researchers for the identification and quantification of this specific compound in various samples. Its regulation as a Schedule I

compound in the United States underscores its psychoactive potential, although specific pharmacological data is not currently available in peer-reviewed literature.

Physicochemical Data

The quantitative data available for **exo-THCP** is primarily from suppliers of analytical reference standards. A summary of this information is provided in the table below.

Property	Value
CAS Number	2897582-92-0
Molecular Formula	C ₂₃ H ₃₄ O ₂
Formula Weight	342.5 g/mol
Purity	≥95%
Formulation	Typically a solution in methanol (e.g., 1 mg/ml)
Solubility	Slightly soluble in methanol (0.1-1 mg/ml)
Storage Temperature	-20°C

Plausible Synthetic Pathway

While a specific, published synthesis protocol for **exo-THCP** is not available, a plausible synthetic route can be conceptualized based on established cannabinoid chemistry. The synthesis would likely start from a suitable precursor, such as Cannabidiol (CBD) or a synthetic equivalent with the extended heptyl side chain (CBDP), and involve a series of chemical transformations to create the characteristic exocyclic methylene group. A key related compound is **exo-THC** (also known as $\Delta^9,11$ -THC), which can be formed from the degradation of Δ^9 -THC. The synthesis of **exo-THCP** would likely follow a similar logic.

Hypothetical Experimental Protocol for the Synthesis of **exo-THCP**:

This protocol is a generalized and hypothetical representation based on known chemical reactions in cannabinoid synthesis. It should not be attempted without proper laboratory equipment, safety precautions, and a thorough understanding of organic chemistry.

Step 1: Allylic Hydroxylation of a Δ^9 -THCP precursor A Δ^9 -THCP precursor could be subjected to allylic hydroxylation at the C11 position using a reagent like selenium dioxide (SeO_2) or a multi-step process involving N-bromosuccinimide (NBS) followed by hydrolysis. This would yield 11-hydroxy- Δ^9 -THCP.

Step 2: Dehydration to form the exocyclic double bond The resulting 11-hydroxy- Δ^9 -THCP could then be dehydrated to form the exocyclic double bond between C9 and C11. This can be achieved through acid-catalyzed dehydration or by converting the hydroxyl group into a good leaving group (e.g., a tosylate) followed by elimination with a non-nucleophilic base.

Materials and Reagents:

- Δ^9 -THCP precursor
- Selenium dioxide (SeO_2) or N-bromosuccinimide (NBS) and a suitable solvent
- Reagents for hydrolysis (if using NBS)
- Acid catalyst (e.g., p-toluenesulfonic acid) or tosyl chloride and pyridine followed by a non-nucleophilic base (e.g., DBU)
- Anhydrous solvents (e.g., dichloromethane, toluene)
- Inert atmosphere (e.g., argon or nitrogen)
- Standard laboratory glassware and purification equipment (e.g., chromatography column)

Procedure:

- The Δ^9 -THCP precursor would be dissolved in an appropriate anhydrous solvent under an inert atmosphere.
- The hydroxylating agent (e.g., SeO_2) would be added, and the reaction mixture would be stirred at a controlled temperature until the starting material is consumed (monitored by TLC or LC-MS).
- The reaction would be quenched, and the crude 11-hydroxy- Δ^9 -THCP would be extracted and purified using column chromatography.

- The purified 11-hydroxy- Δ^9 -THCP would then be subjected to dehydration conditions. For acid-catalyzed dehydration, it would be refluxed with a catalytic amount of acid.
- The reaction progress would be monitored, and upon completion, the mixture would be worked up to isolate the crude **exo-THCP**.
- Final purification would be performed using preparative HPLC to yield pure **exo-THCP**.

Quantitative Data (Hypothetical): As this is a proposed synthesis, actual yields are not available. In similar cannabinoid transformations, yields can vary significantly based on the specific reagents and conditions used, but a multi-step synthesis of this nature would likely have a low overall yield.

Signaling Pathways and Biological Activity

There is currently no published scientific literature detailing the biological activity or signaling pathways of **exo-THCP**. As a structural analogue of THCP, it is presumed to be an agonist at the cannabinoid receptors CB1 and CB2. The potency and efficacy of **exo-THCP** at these receptors, and its broader pharmacological profile, remain to be determined through future research.

Visualizations

exo_THCP rel-3-heptyl-6aR,7,8,9,10,10aR-hexahydro-6,6-dimethyl-9-methylene-6H-dibenzo[b,d]pyran-1-ol

Figure 1: Chemical Structure of exo-THCP

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Caption: Figure 1: Chemical Name of **exo-THCP**.

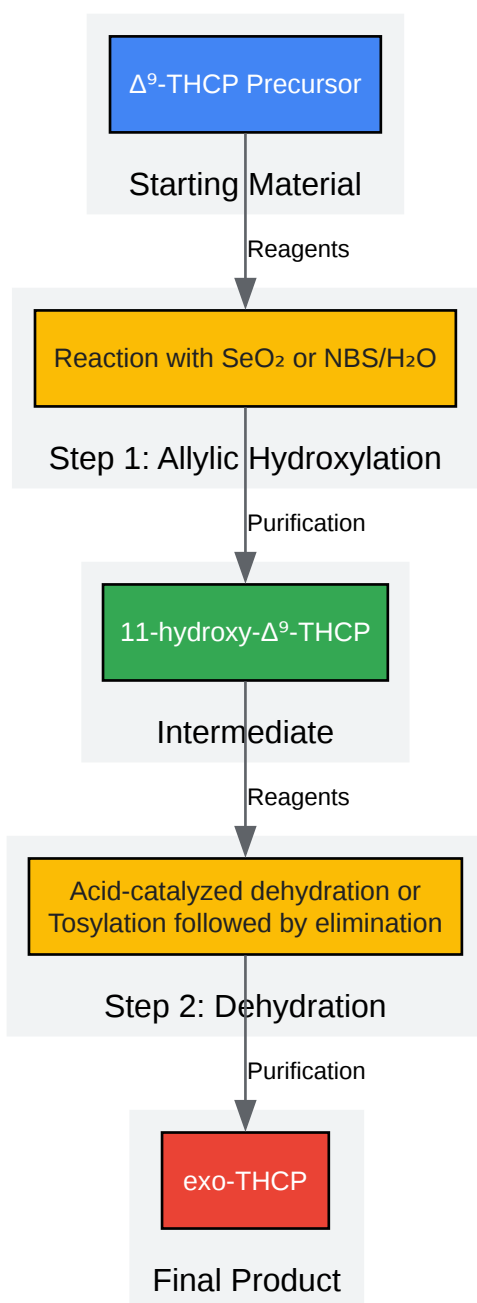


Figure 2: Hypothetical Synthesis Workflow for exo-THCP

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